

# 1,10-Decanediol diacrylate safety data sheet

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## Compound of Interest

Compound Name: *1,10-Decanediol diacrylate*

Cat. No.: *B083208*

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## An In-Depth Technical Guide to the Safety of **1,10-Decanediol diacrylate**

This technical guide provides a comprehensive overview of the safety data for **1,10-Decanediol diacrylate** (CAS No: 13048-34-5), intended for researchers, scientists, and professionals in drug development and polymer science. The document summarizes key safety information, handling procedures, and hazard classifications based on available Safety Data Sheets (SDS).

## Chemical Identification and Properties

**1,10-Decanediol diacrylate** is a diacrylate monomer used as a cross-linking agent in polymer formulations, valued for its ability to impart flexibility, toughness, and moisture resistance.[\[1\]](#)[\[2\]](#) Its long aliphatic chain is a key feature, influencing its physical properties and performance in materials such as dental composites, coatings, and adhesives.[\[1\]](#)[\[2\]](#)

Table 1: Physical and Chemical Properties of **1,10-Decanediol diacrylate**

Property	Value	Source
CAS Number	<b>13048-34-5</b>	<a href="#">[3]</a>
Molecular Formula	C <sub>16</sub> H <sub>26</sub> O <sub>4</sub>	<a href="#">[3]</a>
Molecular Weight	282.38 g/mol	<a href="#">[3]</a>
Appearance	Colorless to clear yellowish liquid	<a href="#">[4]</a> <a href="#">[5]</a>
Purity	Typically >90.0% (GC)	<a href="#">[1]</a> <a href="#">[5]</a>
Density	0.98 g/mL	<a href="#">[3]</a>
Boiling Point	>200 °C at 1013 hPa; 180-181 °C at 1-2 Torr	<a href="#">[3]</a> <a href="#">[4]</a>
Melting/Freezing Point	2.1 - 30.7 °C	<a href="#">[4]</a>
Flash Point	>110 °C	<a href="#">[3]</a>
Refractive Index	1.4570 - 1.4620	<a href="#">[3]</a>

| Solubility | Insoluble in water |[\[6\]](#) |

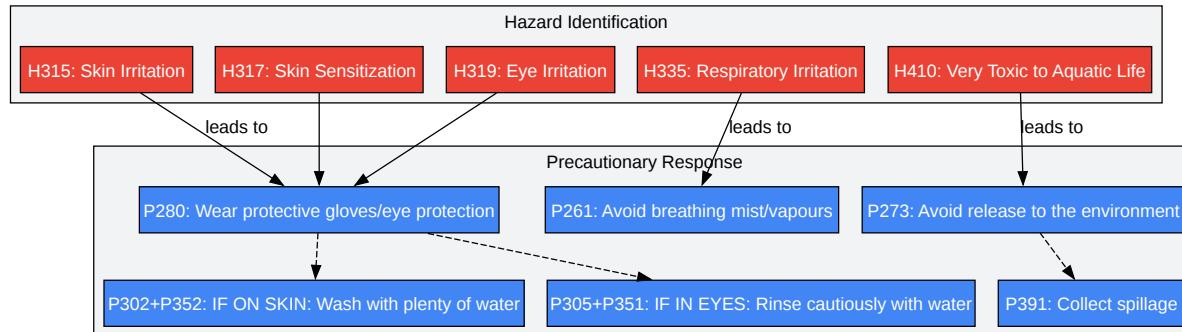
## Hazard Identification and GHS Classification

**1,10-Decanediol diacrylate** is classified as a hazardous substance according to the Globally Harmonized System (GHS). The primary hazards include skin and eye irritation, the potential to cause allergic skin reactions, and significant toxicity to aquatic life.[\[1\]](#)[\[7\]](#)[\[8\]](#)[\[9\]](#)

Table 2: GHS Hazard Statement Summary

Hazard Class	GHS Category	Hazard Statement	Prevalence
<b>Skin Corrosion/Irritation</b>	<b>2</b>	<b>H315: Causes skin irritation</b>	<b>55.56%</b>
Serious Eye Damage/Irritation	2	H319: Causes serious eye irritation	55.56%
Skin Sensitization	1 / 1B	H317: May cause an allergic skin reaction	44.44%
Specific Target Organ Toxicity (Single Exposure)	3	H335: May cause respiratory irritation	22.22%
Hazardous to the Aquatic Environment, Acute	1	H400: Very toxic to aquatic life	44.44%
Hazardous to the Aquatic Environment, Chronic	1	H410: Very toxic to aquatic life with long lasting effects	44.44%
Hazardous to the Aquatic Environment, Chronic	2	H411: Toxic to aquatic life with long lasting effects	22.22%

Prevalence data is aggregated from notifications to the ECHA C&L Inventory.[\[1\]](#)

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#### GHS Hazard and Precautionary Statement Logic

## Safety Protocols and Procedures

Adherence to strict safety protocols is mandatory when handling **1,10-Decanediol diacrylate** to minimize exposure and environmental contamination.

## First Aid Measures

Experimental protocols for first aid are based on immediate response to exposure.

- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, also under the eyelids.[\[6\]](#) Seek immediate medical attention.[\[10\]](#)
- Skin Contact: Remove all contaminated clothing and shoes immediately.[\[6\]](#) Wash off with soap and plenty of water.[\[6\]](#)[\[8\]](#) If skin irritation or a rash occurs, get medical help.[\[8\]](#)
- Inhalation: Move the victim to fresh air.[\[8\]](#) If breathing is difficult, administer oxygen. If not breathing, give artificial respiration and consult a doctor immediately.[\[8\]](#)

- Ingestion: Rinse mouth with water. Do not induce vomiting.[8] Never give anything by mouth to an unconscious person and call a doctor or Poison Control Center.[8]

## Personal Protective Equipment (PPE)

A comprehensive PPE protocol is required to prevent contact.

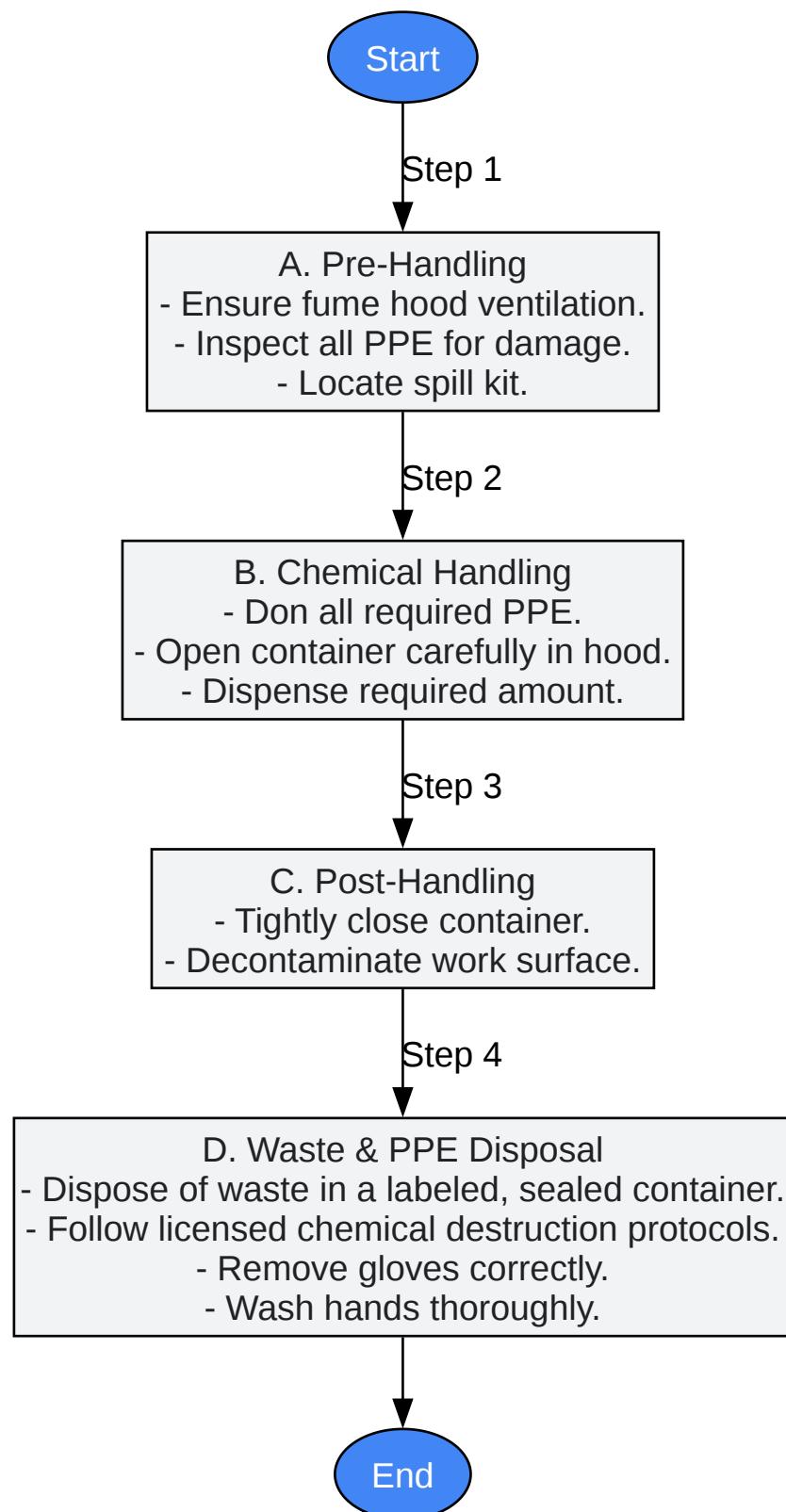
Table 3: Required Personal Protective Equipment

PPE Category	Recommended Equipment	Standard/Specification	Purpose
Eye/Face Protection	<b>Tightly fitting safety goggles or chemical safety glasses.</b>	EN 166 (EU) or NIOSH (US) approved.	To protect against splashes.[4][11]
Skin Protection	Chemical-resistant gloves (e.g., nitrile rubber). Lab coat or impervious clothing.	EN 374 (EU). Inspect prior to use.	To prevent direct skin contact.[4][11]

| Respiratory Protection | Use only in a well-ventilated area, preferably a chemical fume hood. If exposure limits are exceeded or irritation is experienced, use a full-face respirator. | NIOSH/MSHA or EN 149 approved. | To prevent inhalation of vapors or aerosols.[4][11] |

## Handling, Storage, and Disposal

The following workflow outlines the necessary steps for safe management of **1,10-Decanediol diacrylate** in a laboratory setting.



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Safe Handling and Disposal Workflow

- Handling: Handle in a well-ventilated place, preferably a chemical fume hood.[4] Avoid contact with skin and eyes and prevent the formation of aerosols.[4] Use non-sparking, explosion-proof equipment.[4]
- Storage: Store in a tightly closed container in a dry, cool, and well-ventilated place.[4] Keep away from heat, light, and incompatible materials such as oxidizing agents, acids, and polymerization initiators.[9][12] Storage temperatures below 15°C are recommended to maintain stabilizer effectiveness.[1]
- Disposal: Dispose of contents and container to an appropriate treatment and disposal facility in accordance with applicable laws.[8] The material may be sent to a licensed chemical destruction plant or be disposed of via controlled incineration.[11] Do not allow the material to enter drains or sewer systems.[6][11]

## Accidental Release Measures

The protocol for managing spills involves containment, collection, and decontamination.

- Ensure Personal Protection: Wear all necessary PPE as outlined in Table 3.
- Ventilate Area: Ensure adequate ventilation and remove all sources of ignition.[13]
- Contain Spill: Cover drains to prevent environmental release.[14]
- Absorb and Collect: Collect the spill with a suitable absorbent material (e.g., Chemizorb®).[9] [14] Place the absorbed material into a suitable, closed container for disposal.[10]
- Clean Area: Decontaminate the affected area thoroughly.

## Stability and Reactivity

- Reactivity: The product can undergo polymerization when exposed to heat, light, or polymerization initiators like peroxides.[9] On intense heating, it can form explosive mixtures with air.[14]
- Chemical Stability: The chemical is stable under standard ambient conditions (room temperature) when properly stored with stabilizers.[14]

- Conditions to Avoid: Avoid heat, exposure to light, and exposure to air.[9]
- Incompatible Materials: Incompatible with oxidizing agents, acid chlorides, acid anhydrides, chloroformates, and reducing agents.[12]

## Toxicological and Ecological Information

- Toxicological Effects: The primary toxicological concerns are irritation and sensitization. It causes skin and serious eye irritation.[1] It may also cause an allergic skin reaction and respiratory tract irritation.[1][10] The toxicological properties of the substance have not been fully investigated.[10]
- Ecological Hazards: **1,10-Decanediol diacrylate** is classified as very toxic to aquatic life, with long-lasting effects.[1][8] It should not be released into the environment, and spills must be collected.[8][9] Due to its low water solubility, it is not likely to be mobile in the environment.[6]

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